

A Comprehensive Technical Guide to the Physical Properties of Benzaldehyde Dibenzyl Acetal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *benzaldehyde dibenzyl acetal*

Cat. No.: *B1357138*

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This technical guide provides an in-depth overview of the physical and chemical properties of **benzaldehyde dibenzyl acetal**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for its synthesis, and visualizes the synthetic workflow.

Chemical Identity and Structural Properties

Benzaldehyde dibenzyl acetal (BDBA) is an organic compound classified as an acetal.^[1] Its chemical structure consists of a central carbon atom bonded to a phenyl group and two benzyloxy groups.^[1] The IUPAC name for this compound is (((phenylmethylene)bis(oxy))bis(methylene))dibenzene.^{[1][2][3]} BDBA is a known impurity in benzyl alcohol, forming from the reaction of benzyl alcohol with benzaldehyde, which is an oxidation product of benzyl alcohol.^{[3][4]}

Physical and Chemical Properties

The physical and chemical properties of **benzaldehyde dibenzyl acetal** are summarized in the table below, providing a clear reference for its characteristics.

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₂₀ O ₂	[1][5][6]
Molecular Weight	304.39 g/mol	[1][5]
CAS Registry No.	5784-65-6	[1][7][8]
Physical State	Colorless oil to thick oil at standard conditions.	[1][7][8]
Melting Point	30-31 °C (in ethanol)	[7][8]
Boiling Point	168 °C at 0.1 Torr	[7][8]
Density	1.112 ± 0.06 g/cm ³ (Predicted)	[7][8]
Solubility	Soluble in chloroform; slightly soluble in ethyl acetate, DMSO (with sonication), water (with heating), and methanol.	[1][7][8]

Experimental Protocols: Synthesis of Benzaldehyde Dibenzyl Acetal

The most common laboratory synthesis of **benzaldehyde dibenzyl acetal** is through the acid-catalyzed condensation of benzyl alcohol and benzaldehyde.[1]

Acid-Catalyzed Synthesis

Objective: To synthesize **benzaldehyde dibenzyl acetal** via acid-catalyzed condensation.

Materials:

- Benzyl alcohol (188 mmol, 20 g)
- Benzaldehyde (46 mmol, 5 g)
- Sulfuric acid (9 mmol, 0.5 ml)
- Molecular sieves (5 g, 3 Å)

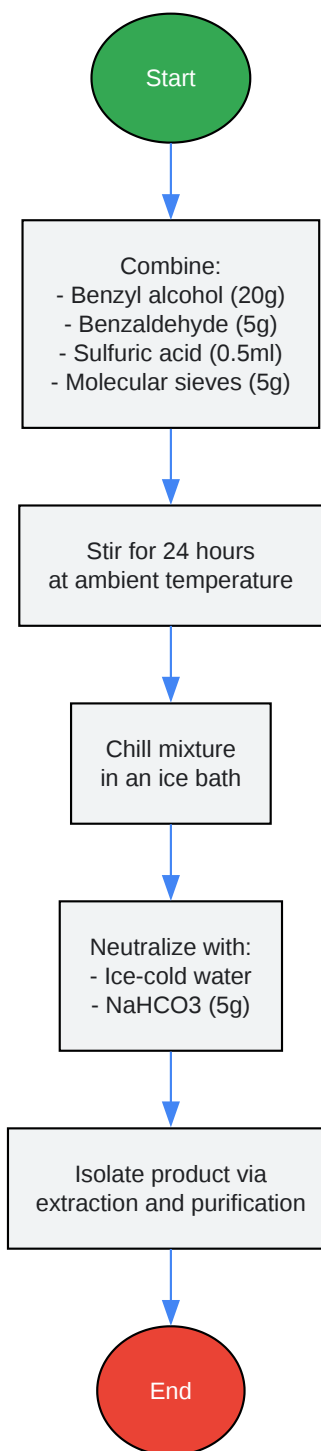
- Ice-cold water
- Sodium bicarbonate (NaHCO_3 , 5 g)
- Appropriate solvents for extraction and purification

Procedure:

- In a reaction vessel, combine benzyl alcohol and benzaldehyde.
- Add sulfuric acid to the mixture to act as a catalyst.
- Introduce molecular sieves to the reaction mixture.
- Stir the resulting mixture for 24 hours at ambient temperature.
- After the reaction period, chill the mixture in an ice bath.
- Neutralize the reaction by adding ice-cold water and sodium bicarbonate.
- Isolate the final product using standard extraction and purification techniques.[\[1\]](#)

Visualized Experimental Workflow

The following diagram illustrates the workflow for the acid-catalyzed synthesis of **benzaldehyde dibenzyl acetal**.



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Caption: Acid-catalyzed synthesis of **benzaldehyde dibenzyl acetal**.

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References

- 1. benzaldehyde dibenzyl acetal (5784-65-6) for sale [vulcanchem.com]
- 2. chemwhat.com [chemwhat.com]
- 3. veeprho.com [veeprho.com]
- 4. Concerning the stability of benzyl alcohol: formation of benzaldehyde dibenzyl acetal under aerobic conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bocsci.com [bocsci.com]
- 6. Benzaldehyde Dibenzyl Acetal - Analytica Chemie [analyticachemie.in]
- 7. Benzaldehyde Dibenzyl Acetal CAS#: 5784-65-6 [chemicalbook.com]
- 8. Benzaldehyde Dibenzyl Acetal | 5784-65-6 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Benzaldehyde Dibenzyl Acetal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357138#what-are-the-physical-properties-of-benzaldehyde-dibenzyl-acetal]

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